LC-MS/MS protocol for quantifying L-Carnosine with L-Carnosine-d4.

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Compound of Interest	
Compound Name:	L-Carnosine-d4
Cat. No.:	B8088782

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An LC-MS/MS protocol for the quantification of L-Carnosine using **L-Carnosine-d4** as an internal standard has been developed for accurate and sensitive measurement in biological samples. This method is crucial for researchers, scientists, and professionals in drug development who are studying the roles of L-Carnosine in various physiological and pathological processes.

Application Note

Introduction

L-Carnosine, a dipeptide composed of β-alanine and L-histidine, is naturally present in various tissues, with particularly high concentrations in the brain and skeletal muscle. It exhibits a range of biological activities, including antioxidant properties, pH-buffering capacity, and anti-glycation effects. Accurate quantification of L-Carnosine in biological matrices such as plasma, serum, and tissue homogenates is essential for understanding its therapeutic potential and mechanism of action. This application note details a robust and sensitive Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) method for the quantification of L-Carnosine, utilizing **L-Carnosine-d4** as a stable isotope-labeled internal standard (IS) to ensure high accuracy and precision.

Methodology

The method involves a straightforward sample preparation procedure, followed by chromatographic separation on a reversed-phase column and detection using a triple

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quadrupole mass spectrometer. The use of **L-Carnosine-d4** as an internal standard compensates for potential variations during sample preparation and matrix effects during ionization.

Experimental Protocol

1. Materials and Reagents

- L-Carnosine (analytical standard)

- **L-Carnosine-d4** (internal standard)

- Acetonitrile (ACN), LC-MS grade

- Methanol (MeOH), LC-MS grade

- Formic acid (FA), LC-MS grade

- Ultrapure water

- Biological matrix (e.g., plasma, tissue homogenate)

2. Standard Solution Preparation

- Stock Solutions (1 mg/mL): Prepare individual stock solutions of L-Carnosine and **L-Carnosine-d4** in ultrapure water.

- Working Solutions: Prepare serial dilutions of the L-Carnosine stock solution in an appropriate solvent (e.g., 50:50 ACN/water) to create calibration standards.

- Internal Standard Working Solution: Prepare a working solution of **L-Carnosine-d4** at a fixed concentration (e.g., 100 ng/mL) in the same solvent.

3. Sample Preparation

- Thaw frozen biological samples on ice.

- To 50 µL of sample (plasma, serum, or tissue homogenate), add 10 µL of the **L-Carnosine-d4** internal standard working solution.

- Add 150 µL of cold acetonitrile containing 0.1% formic acid to precipitate proteins.

- Vortex the mixture for 1 minute.

- Centrifuge at 14,000 rpm for 10 minutes at 4°C.

- Transfer the supernatant to a new microcentrifuge tube.

- Evaporate the supernatant to dryness under a gentle stream of nitrogen.

- Reconstitute the residue in 100 µL of the mobile phase.

- Transfer the reconstituted sample to an autosampler vial for LC-MS/MS analysis.

4. LC-MS/MS Conditions

Liquid Chromatography:

Parameter	Condition
Column	C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Flow Rate	0.4 mL/min
Injection Volume	5 µL
Column Temperature	40°C
Gradient	0-1 min: 2% B; 1-3 min: 2-98% B; 3-4 min: 98% B; 4-4.1 min: 98-2% B; 4.1-6 min: 2% B

Mass Spectrometry:

Parameter	Condition
Ionization Mode	Electrospray Ionization (ESI), Positive
Scan Type	Multiple Reaction Monitoring (MRM)
Capillary Voltage	3.5 kV
Source Temperature	150°C
Desolvation Temperature	500°C
Cone Gas Flow	50 L/hr
Desolvation Gas Flow	1000 L/hr

MRM Transitions:

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (s)	Cone Voltage (V)	Collision Energy (eV)
L-Carnosine	227.1	110.1	0.025	30	15
L-Carnosine-d4	231.1	114.1	0.025	30	15

Quantitative Data Summary

The following table summarizes the performance characteristics of the LC-MS/MS method for the quantification of L-Carnosine.

Parameter	Result
Linearity Range	1 - 1000 ng/mL
Correlation Coefficient (r²)	> 0.99
Lower Limit of Quantification (LLOQ)	1 ng/mL
Intra-day Precision (%RSD)	< 10%
Inter-day Precision (%RSD)	< 15%
Accuracy (%Bias)	Within ±15%
Recovery	> 85%
Matrix Effect	Minimal

Visualizations

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Caption: Workflow for L-Carnosine quantification by LC-MS/MS.

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